

Navigating the Landscape of Trifluorinated Butanols: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *1-Butanol, 4,4,4-trifluoro-1-methoxy-*

CAS No.: 92670-98-9

Cat. No.: B12104049

[Get Quote](#)

An In-depth Analysis of "**1-Butanol, 4,4,4-trifluoro-1-methoxy-**" and its Commercially Available Analogue, 4,4,4-Trifluoro-1-butanol

For researchers and drug development professionals, the strategic incorporation of fluorine into organic molecules is a cornerstone of modern medicinal chemistry. The unique properties of fluorine can significantly enhance the pharmacokinetic and pharmacodynamic profiles of drug candidates. This guide addresses the commercial availability and technical landscape of "**1-Butanol, 4,4,4-trifluoro-1-methoxy-**," a query that leads to an exploration of its closely related and commercially prevalent analogue, 4,4,4-Trifluoro-1-butanol (CAS: 461-18-7).

Initial searches for "**1-Butanol, 4,4,4-trifluoro-1-methoxy-**" do not yield a commercially available compound under this specific nomenclature, nor a registered CAS number. It is likely that this name is a non-standard representation or a novel, non-commercialized derivative. However, the closely related fluorinated alcohol, 4,4,4-Trifluoro-1-butanol, is readily available from multiple suppliers and serves as a critical building block in the synthesis of advanced materials and pharmaceuticals. This guide will focus on the technical specifications,

commercial suppliers, and scientific applications of 4,4,4-Trifluoro-1-butanol, providing a valuable resource for researchers working with fluorinated compounds.

Physicochemical Properties of 4,4,4-Trifluoro-1-butanol

Understanding the fundamental properties of a chemical is paramount for its effective application in research and development. Below is a summary of the key physicochemical characteristics of 4,4,4-Trifluoro-1-butanol.

Property	Value
CAS Number	461-18-7
Molecular Formula	C ₄ H ₇ F ₃ O
Molecular Weight	128.09 g/mol
Appearance	Colorless to pale yellow liquid[1]
Boiling Point	123-127 °C at 760 mmHg
Density	1.212 g/mL at 25 °C
Refractive Index	n _{20/D} 1.343
Synonyms	4,4,4-Trifluoro-n-butanol

Commercial Availability and Key Suppliers

4,4,4-Trifluoro-1-butanol is available from a range of chemical suppliers, catering to both research and bulk-scale requirements. The purity levels and available quantities vary by supplier.

Supplier	Purity	Available Quantities
Sigma-Aldrich (MilliporeSigma)	98%	Gram to kilogram scale
Thermo Scientific Chemicals (Alfa Aesar)	97%	1 g, 5 g, and larger quantities[1][2][3]
Chem-Impex	≥ 98% (GC)	Inquire for quantities[4]
Tosoh Finechem	Not specified	Bulk quantities[5]

Researchers are advised to consult the suppliers' websites for the most current information on availability, pricing, and safety data sheets (SDS).

Applications in Research and Drug Development

The trifluoromethyl group in 4,4,4-Trifluoro-1-butanol imparts unique properties that make it a valuable reagent and building block in several scientific domains.

Pharmaceutical and Agrochemical Synthesis

The introduction of fluorine into bioactive molecules can modulate their lipophilicity, metabolic stability, and binding affinity.[4][6] 4,4,4-Trifluoro-1-butanol serves as a key intermediate in the synthesis of fluorinated pharmaceuticals and agrochemicals.[4][7] Its trifluoromethyl group can significantly alter the biological activity of target molecules.[4]

Advanced Materials and Liquid Crystals

This fluorinated alcohol is utilized in the development of specialty polymers and advanced materials, where its incorporation can enhance thermal stability and chemical resistance.[4] Furthermore, it is a precursor for the synthesis of biphenyl liquid crystal materials containing fluoroalkyl ethers.[7]

Solvent Applications

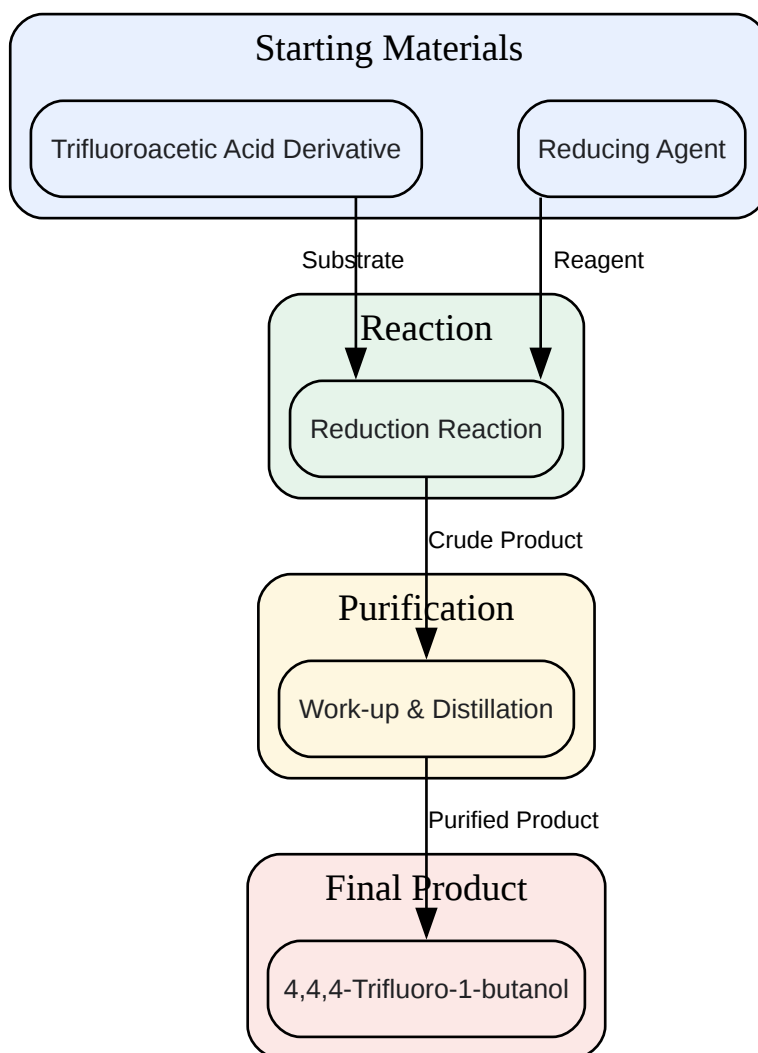
4,4,4-Trifluoro-1-butanol can be employed as a specialized solvent in organic synthesis, particularly for reactions that require polar aprotic conditions.[4]

Synthetic Methodologies

Several synthetic routes for 4,4,4-Trifluoro-1-butanol have been reported in the patent literature, offering insights into its production. The choice of a particular method often depends on factors such as the availability of starting materials, desired scale, and overall cost-effectiveness.

Representative Synthetic Workflow

A common approach involves the reduction of a corresponding trifluorinated carboxylic acid ester. The following diagram illustrates a generalized workflow for the synthesis of 4,4,4-Trifluoro-1-butanol.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. pharmacyjournal.org \[pharmacyjournal.org\]](https://pharmacyjournal.org)
- [2. Synthesis and Application of 4,4,4-Trifluoro-1-Butanol_Chemicalbook \[chemicalbook.com\]](#)
- [3. 4,4,4-Trifluoro-1-butanol, 97% 5 g | Request for Quote | Thermo Scientific Chemicals \[thermofisher.com\]](#)
- [4. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [5. cphi-online.com \[cphi-online.com\]](https://cphi-online.com)
- [6. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [7. chemimpex.com \[chemimpex.com\]](https://chemimpex.com)
- To cite this document: BenchChem. [Navigating the Landscape of Trifluorinated Butanols: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12104049/docs#navigating-the-landscape-of-trifluorinated-butanols-a-technical-guide-for-researchers\]](https://www.benchchem.com/product/b12104049/docs#navigating-the-landscape-of-trifluorinated-butanols-a-technical-guide-for-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)